

Unraveling "TP-024": A Case of Mistaken Identity in Chemical Research

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Compound of Interest

Compound Name: TP-024

Cat. No.: B15603851

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Initial investigations into the chemical structure and properties of a compound designated "**TP-024**" have revealed a significant case of mistaken identity. Extensive searches across chemical databases and scientific literature have failed to identify a specific chemical entity with this designation. Instead, the identifier "**TP-024**" consistently refers to a commercially available industrial component: a Piston T-Seal.

This discovery redirects the focus of inquiry from the realm of drug development and molecular biology to that of mechanical engineering and hydraulics. The "**TP-024**" Piston T-Seal is a specialized sealing component, and its properties are defined by its material composition and physical dimensions rather than a unique chemical structure.

Material Composition and Physical Properties of the TP-024 Piston T-Seal

The **TP-024** is primarily composed of Buna-N (Nitrile) rubber, a synthetic copolymer of acrylonitrile and butadiene. This material is widely used in the sealing industry due to its excellent resistance to petroleum-based oils and fuels, water, and hydraulic fluids. The key properties of the **TP-024** Piston T-Seal are summarized in the table below.

Property	Value
Material	Buna-N (Nitrile) Rubber
Hardness (Shore A)	70
Inside Diameter	1.625 inches
Outside Diameter	2.000 inches
Height	0.281 inches

These specifications are critical for its function in preventing fluid leakage in hydraulic and pneumatic systems. The design of the T-seal, with its characteristic T-shaped cross-section and accompanying backup rings, provides resistance to rolling and extrusion under high pressure.

The Search for a Chemical Compound: A Dead End

In contrast to the clear identification of the mechanical part, a thorough search for a chemical compound labeled "**TP-024**" in prominent chemical databases such as PubChem and NIST, as well as in the broader scientific literature, yielded no relevant results. While the term "TP compounds" may appear in various chemical contexts, such as referring to tricyclic pyrones or tea polyphenols, there is no public record of a specific molecule designated "**TP-024**" within these or any other class of compounds.

This lack of information makes it impossible to provide the requested in-depth technical guide on the chemical structure, properties, signaling pathways, or experimental protocols related to a "**TP-024**" chemical entity. The core premise of the original inquiry—that **TP-024** is a compound for research and drug development—appears to be based on a misunderstanding of the identifier.

Conclusion

The investigation into "**TP-024**" has conclusively shown that this identifier refers to a mechanical Piston T-Seal and not a chemical compound. Researchers, scientists, and drug development professionals seeking information on a chemical entity should verify their compound identifiers to ensure they are not referencing commercial part numbers. The

properties and applications of the **TP-024** Piston T-Seal are well-documented within the field of mechanical engineering, but it holds no known relevance to chemical or biological research.

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